

(6-(Methylcarbamoyl)pyridin-3-yl)boronic acid

molecular structure and weight

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Compound of Interest

Compound Name: (6-(Methylcarbamoyl)pyridin-3-yl)boronic acid

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Technical Guide: (6-(Methylcarbamoyl)pyridin-3-yl)boronic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **(6-(Methylcarbamoyl)pyridin-3-yl)boronic acid**, a compound of interest in chemical synthesis and pharmaceutical research.

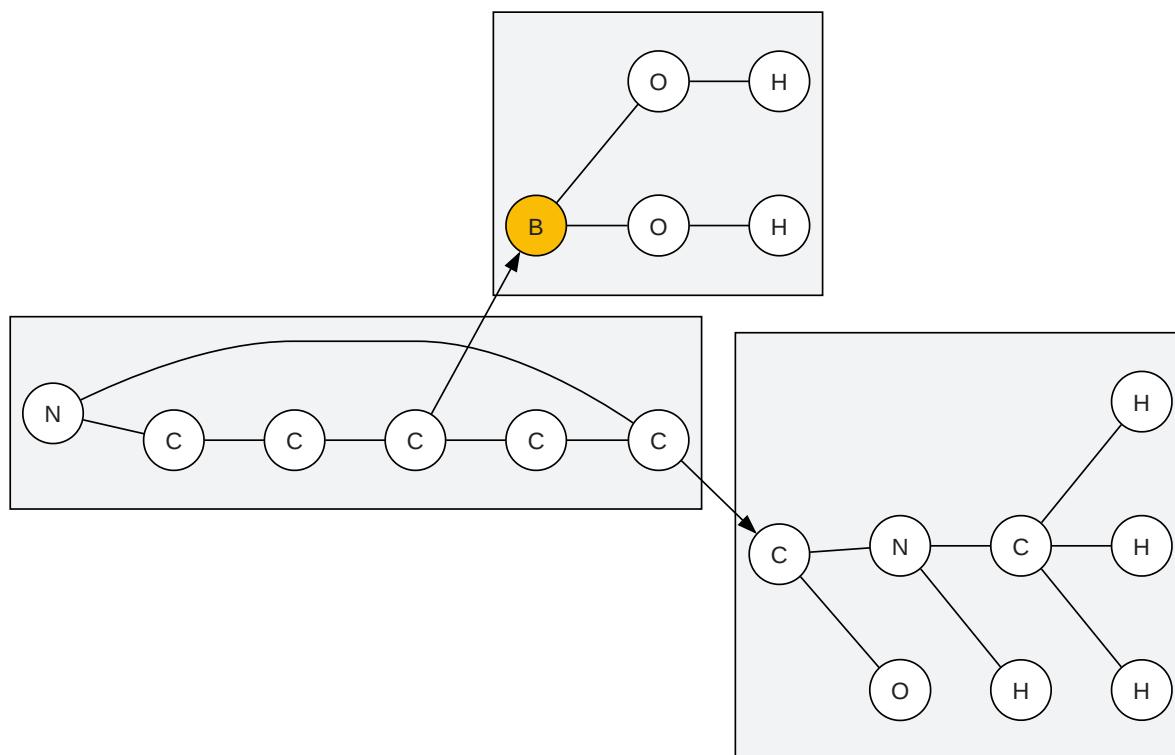
Quantitative Molecular Data

The key physicochemical properties of **(6-(Methylcarbamoyl)pyridin-3-yl)boronic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C7H9BN2O3	[1] [2]
Molecular Weight	179.97 g/mol	[1] [2]
CAS Number	1217340-94-7	[1] [2]
MDL Number	MFCD08458474	[1]
Purity	96%	[1]

Molecular Structure

The two-dimensional chemical structure of **(6-(Methylcarbamoyl)pyridin-3-yl)boronic acid** is depicted in the diagram below. This visualization clarifies the atomic connectivity and the arrangement of functional groups within the molecule.



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Molecular structure of **(6-(Methylcarbamoyl)pyridin-3-yl)boronic acid**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **(6-(Methylcarbamoyl)pyridin-3-yl)boronic acid** are typically proprietary to chemical suppliers. However, general methodologies for the synthesis of similar pyridineboronic acids often involve a Suzuki coupling reaction. Characterization and purity determination are commonly performed using techniques such as:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the molecular structure.
- High-Performance Liquid Chromatography (HPLC): To assess purity.
- Liquid Chromatography-Mass Spectrometry (LC-MS): To confirm molecular weight and purity.

For specific, validated protocols, researchers should consult the documentation provided by the supplier from which the compound was procured.

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References

- 1. CAS 1217340-94-7 | (6-(Methylcarbamoyl)pyridin-3-yl)boronic acid - Synblock [synblock.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
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